

What is the chemical structure of Betulalbuside A

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Compound of Interest

Compound Name: *Betulalbuside A*

Cat. No.: *B198557*

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Betulalbuside A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Betulalbuside A is a monoterpene glucoside that has been identified as a constituent of *Viburnum lantana*.^[1] While research on this specific compound is limited, the plant extract from which it is derived has demonstrated notable anti-inflammatory properties. This technical guide provides a summary of the known chemical and physical properties of **Betulalbuside A**, alongside a detailed examination of the anti-inflammatory and antinociceptive activities of *Viburnum lantana* extract. Due to the absence of specific mechanistic studies on **Betulalbuside A**, a representative inflammatory signaling pathway is presented to offer a potential framework for future research.

Chemical Structure and Properties

Betulalbuside A is chemically defined as (2R,3R,4S,5S,6R)-2-[(2E)-6-hydroxy-2,6-dimethylocta-2,7-dienoxy]-6-(hydroxymethyl)oxane-3,4,5-triol. Its structure consists of a monoterpene aglycone linked to a glucose moiety.

Table 1: Physicochemical Properties of **Betulalbuside A**

Property	Value	Source
Molecular Formula	C16H28O7	[1]
Molecular Weight	332.39 g/mol	[1]
IUPAC Name	(2R,3R,4S,5S,6R)-2-[(2E)-6-hydroxy-2,6-dimethylocta-2,7-dienoxy]-6-(hydroxymethyl)oxane-3,4,5-triol	N/A
Canonical SMILES	<chem>CC(=CCCC(C)(C=C)O)CO[C@H]1--INVALID-LINK--CO)O)O">C@@HO</chem>	N/A
Classification	Monoterpene Glucoside	[1]

Note: Detailed spectral data (1H and 13C NMR) for **Betulalbuside A** are not readily available in the public domain.

Biological Activity of Viburnum lantana Extract

Betulalbuside A is a known constituent of Viburnum lantana. The methanolic extract of this plant has been evaluated for its antinociceptive and anti-inflammatory activities, suggesting that its constituent compounds, including potentially **Betulalbuside A**, contribute to these effects.

Anti-inflammatory Activity

The anti-inflammatory potential of the Viburnum lantana extract was assessed using the carrageenan-induced paw edema model in rats.[2] This is a widely accepted model for evaluating acute inflammation.

Table 2: Anti-inflammatory Effect of Viburnum lantana Extract on Carrageenan-Induced Paw Edema in Rats

Treatment	Dose (mg/kg)	% Inhibition of Edema
Viburnum lantana Extract	50	26.44
Viburnum lantana Extract	100	46.39
Viburnum lantana Extract	200	48.37
Indomethacin (Reference)	10	95.7

The extract demonstrated a dose-dependent reduction in paw edema, with the most significant effect observed at a dose of 200 mg/kg.[2]

Antinociceptive Activity

The antinociceptive (pain-relieving) effects were evaluated using the acetic acid-induced writhing test and the tail-flick test in mice.[2]

Table 3: Antinociceptive Effects of Viburnum lantana Extract

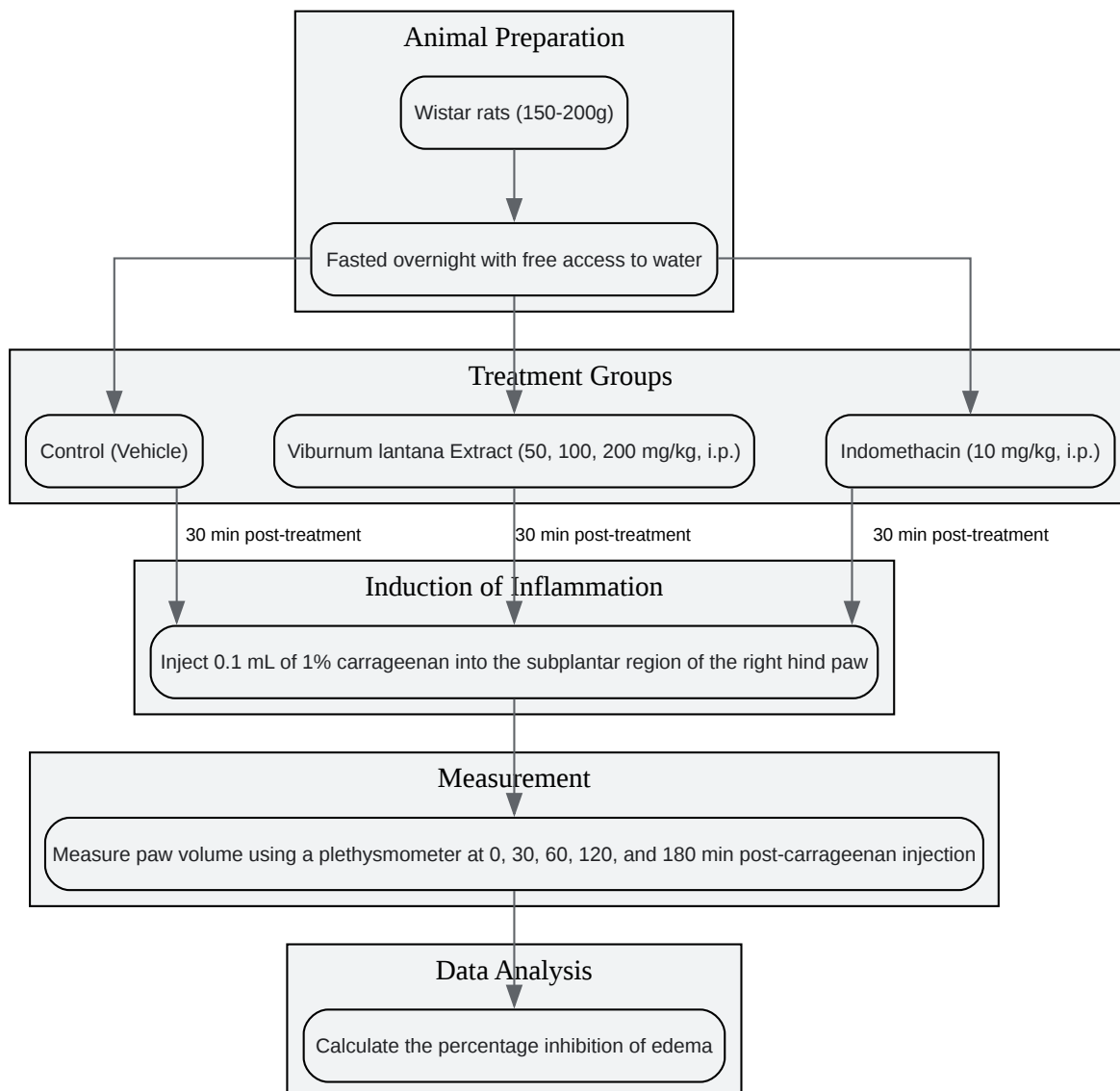
Test	Treatment	Dose (mg/kg)	Result
Acetic Acid-Induced Writhing	Viburnum lantana Extract	100	Similar inhibition to Aspirin
Acetic Acid-Induced Writhing	Viburnum lantana Extract	200	Stronger inhibition than Aspirin
Tail-Flick Test	Viburnum lantana Extract	100	Powerful antinociceptive activity

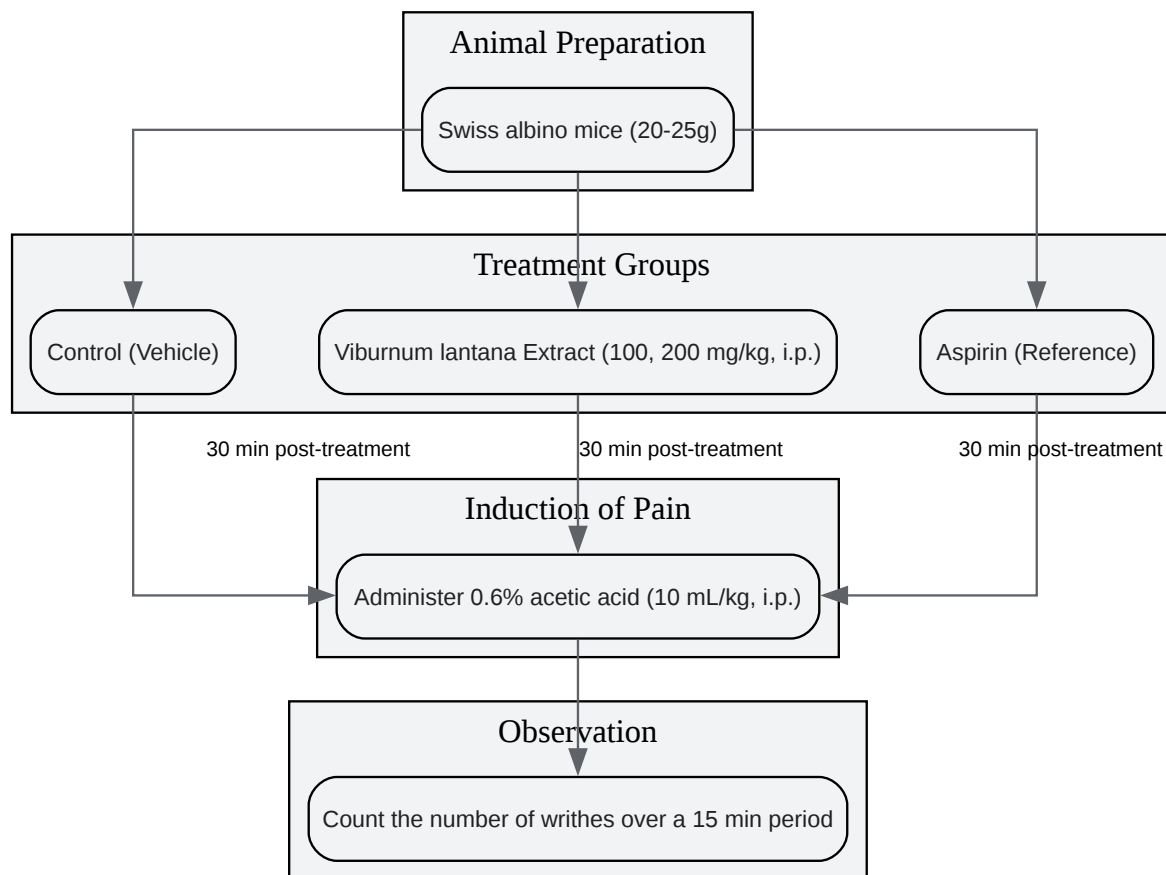
The extract exhibited significant antinociceptive properties in both models, suggesting its potential as an analgesic agent.[2]

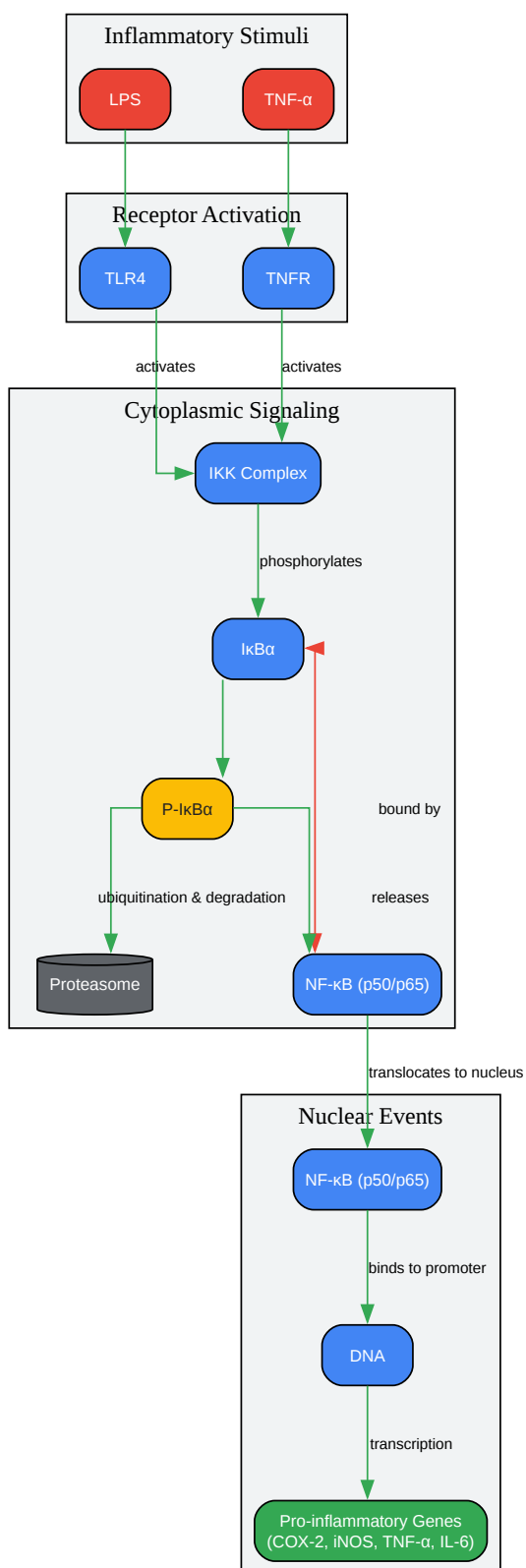
Experimental Protocols

Carrageenan-Induced Paw Edema

The following protocol was adapted from the study on the anti-inflammatory activity of Viburnum lantana extract.[2]







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References

- 1. Anti-inflammatory and immunoregulatory effects of paeoniflorin and total glucosides of paeony - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
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